

# Technical Support Center: Safe Handling and Disposal of Diethylene Glycol (DEG) Waste

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## Compound of Interest

Compound Name: Diethylene Glycol

Cat. No.: B2406350

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This guide is intended for researchers, scientists, and drug development professionals to ensure the safe handling and compliant disposal of **Diethylene Glycol** (DEG) waste in a laboratory setting.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Diethylene Glycol** (DEG) in a laboratory setting?

A1: DEG poses several health risks. It is harmful if swallowed and may cause damage to organs, particularly the kidneys, through prolonged or repeated exposure.<sup>[1]</sup> Ingestion can lead to central nervous system depression, nausea, vomiting, and potentially fatal kidney and liver damage.<sup>[2]</sup> While less toxic than ethylene glycol, it can still cause significant harm in high concentrations. Skin contact may cause mild irritation, and repeated exposure can lead to dermatitis.<sup>[2]</sup> Eye contact may cause temporary redness and irritation.<sup>[2]</sup>

Q2: What immediate actions should I take in case of accidental exposure to DEG?

A2:

- Eye Contact: Immediately flush the eyes with plenty of water for several minutes. If wearing contact lenses, remove them if it is easy to do so.<sup>[1]</sup>

- Skin Contact: Remove contaminated clothing and rinse the affected skin area with plenty of water or shower.[1]
- Ingestion: If swallowed, rinse your mouth and call a poison center or doctor if you feel unwell. [1] Do not induce vomiting.
- Inhalation: Move to an area with fresh air and rest.[1]

Q3: Is **Diethylene Glycol** waste considered hazardous waste?

A3: Unused, pure DEG is not always classified as hazardous waste. However, it should never be disposed of down the sanitary sewer.[3] If the DEG waste is mixed with other chemicals or contains contaminants, it may be classified as hazardous waste.[3][4] It is crucial to perform a waste characterization, potentially through a Toxicity Characteristic Leaching Procedure (TCLP), to determine if it meets the criteria for hazardous waste under regulations like the Resource Conservation and Recovery Act (RCRA).[4]

Q4: Can I neutralize DEG waste in the lab before disposal?

A4: While general laboratory procedures exist for neutralizing acidic or basic waste, there is no standard, recommended protocol for the in-lab neutralization of **Diethylene Glycol** waste. The primary and recommended method of disposal is through a licensed hazardous waste disposal company.[3][5] Attempting to neutralize DEG with strong oxidizing agents can be dangerous as it may react violently.[1]

## Troubleshooting Guide

Issue	Possible Cause	Solution
Mild skin irritation after handling DEG.	Inadequate personal protective equipment (PPE) or minor spill.	Wash the affected area thoroughly with soap and water. Always wear appropriate chemical-resistant gloves and a lab coat.
Uncertainty about whether a DEG mixture is hazardous waste.	The DEG has been used in an experiment and is contaminated.	Assume the waste is hazardous. Do not mix it with other waste streams. Label it clearly as "Hazardous Waste: Diethylene Glycol Mixture" and consult your institution's Environmental Health and Safety (EHS) department for guidance on characterization and disposal. <a href="#">[3]</a> <a href="#">[4]</a>
A small spill of DEG on the lab bench.	Accidental mishandling during transfer or use.	For minor spills, absorb the liquid with inert material like sand, earth, or vermiculite. Place the absorbed material in a suitable, labeled container for waste disposal. <a href="#">[2]</a>
A large spill of DEG in the laboratory.	Container failure or significant mishandling.	Evacuate the area and notify your lab supervisor and EHS immediately. For large spills, do not attempt to clean it up without proper training and equipment, which may include a full suit and a vapor respirator. <a href="#">[6]</a>

## Quantitative Data

### Occupational Exposure Limits

It is important to note that a specific Permissible Exposure Limit (PEL) for **Diethylene Glycol** has not been established by the Occupational Safety and Health Administration (OSHA) in the United States.[6] Similarly, the American Conference of Governmental Industrial Hygienists (ACGIH) has not established a Threshold Limit Value (TLV).[1]

Organization/Country	Limit Type	Value
Germany (DFG)	MAK	10 ppm (44 mg/m <sup>3</sup> )[1]

### Glove Compatibility

The selection of appropriate gloves is critical. Breakthrough time is a key factor, indicating how long a glove can be in contact with a chemical before the chemical permeates the glove. The following table provides a general guide; however, it is essential to consult the glove manufacturer's specific chemical resistance data.

Glove Material	General Rating for Diethylene Glycol	General Breakthrough Time
Butyl Rubber	Excellent	> 480 minutes[1]
Viton	Excellent	> 480 minutes[1]
Nitrile Rubber	Good to Excellent	Breakthrough times can vary significantly. Some sources indicate good resistance (> 4 hours), while others suggest shorter times for incidental splash protection.[7][8][9]
Neoprene	Fair to Good	> 1 hour[7]
Natural Rubber	Not Recommended	< 1 hour[7]
PVC	Not Recommended	< 1 hour[7]

## Experimental Protocols

Protocol 1: Small-Scale Spill Cleanup of **Diethylene Glycol** (Less than 100 mL)

Objective: To safely clean and decontaminate a small spill of DEG on a laboratory surface.

Materials:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves (Butyl rubber or Viton recommended).
- Inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads).
- Scoop and dustpan (plastic or other non-sparking material).
- Sealable, labeled waste container ("**Diethylene Glycol** Spill Debris").
- Soap and water.

Procedure:

- Ensure Safety: Immediately alert others in the vicinity of the spill. Ensure the area is well-ventilated.
- Don PPE: Put on safety goggles, a lab coat, and appropriate chemical-resistant gloves.
- Contain the Spill: If the liquid is spreading, create a dike around the spill using absorbent material.
- Absorb the Spill: Apply the inert absorbent material over the entire spill, working from the outside in. Allow the material to fully absorb the DEG.
- Collect the Waste: Using the scoop and dustpan, carefully collect the absorbent material.
- Package the Waste: Place the collected material into the designated, sealable waste container.
- Decontaminate the Area: Clean the spill surface with soap and water.
- Dispose of Waste: Label the waste container appropriately and arrange for disposal through your institution's EHS department.

## Protocol 2: Preparation of **Diethylene Glycol** Waste for Disposal

Objective: To safely accumulate and prepare DEG waste for collection by a licensed disposal service.

### Materials:

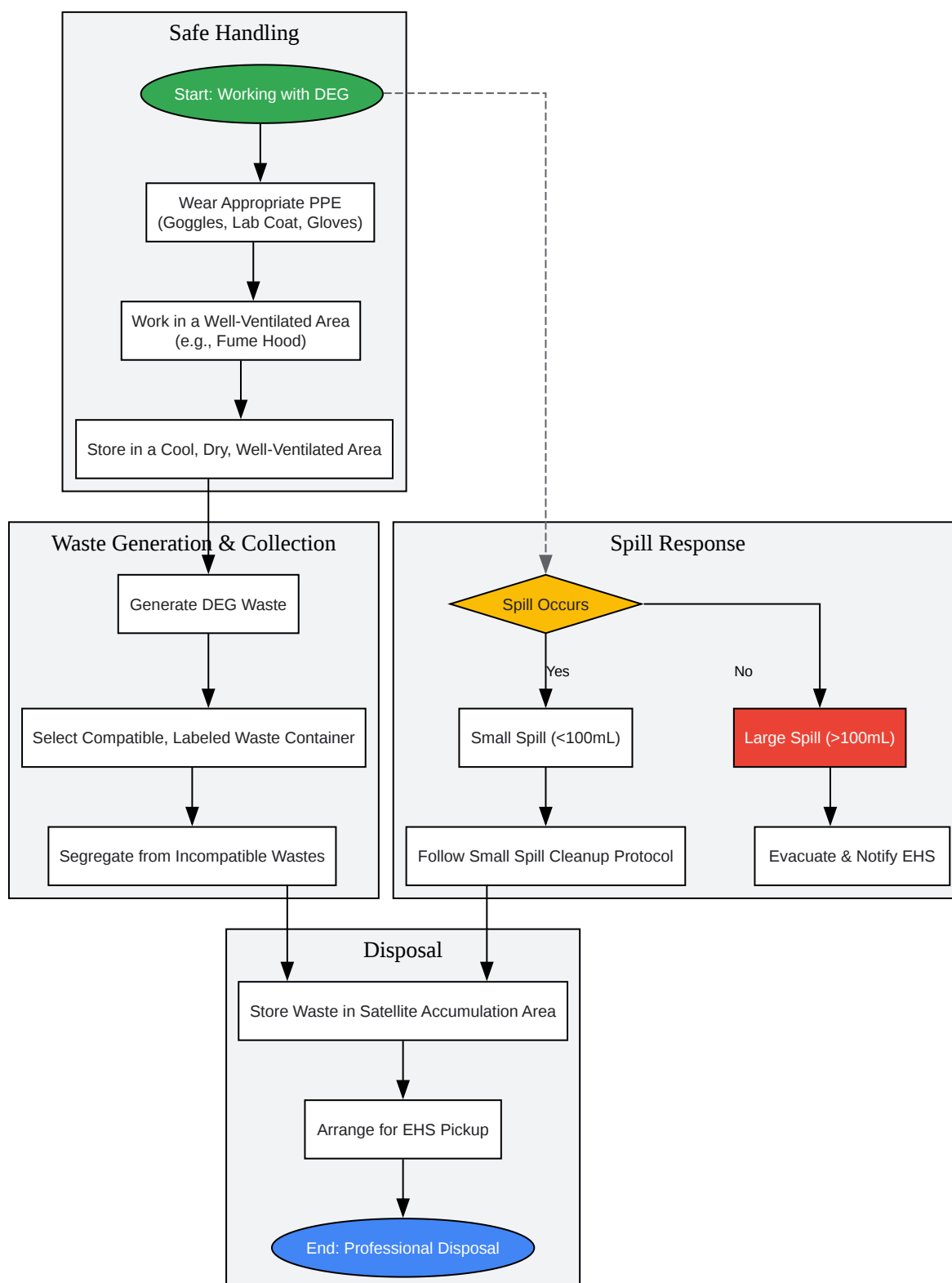
- PPE: Safety goggles, lab coat, chemical-resistant gloves.
- Compatible, leak-proof waste container with a secure lid (e.g., the original container or a designated hazardous waste carboy).
- Hazardous waste labels.
- Secondary containment bin.

### Procedure:

- Don PPE: Wear appropriate safety goggles, a lab coat, and chemical-resistant gloves.
- Select a Container: Choose a waste container that is compatible with DEG and is in good condition with no leaks. The container should have a secure, tight-fitting lid.
- Label the Container: Before adding any waste, affix a hazardous waste label to the container. Fill in all required information, including:
  - The words "Hazardous Waste"
  - The full chemical name: "**Diethylene Glycol**"
  - Any other constituents and their approximate percentages if it is a mixture.
  - The accumulation start date.
- Accumulate Waste: Carefully transfer the DEG waste into the labeled container. Do not mix DEG waste with other incompatible waste streams.

- **Secure the Container:** Keep the waste container securely closed at all times, except when adding waste.
- **Store Safely:** Place the waste container in a designated satellite accumulation area. The container should be stored in a secondary containment bin to catch any potential leaks. The storage area should be cool, dry, and well-ventilated, away from ignition sources.
- **Arrange for Pickup:** Once the container is full or has reached the maximum accumulation time allowed by your institution, contact your EHS department to arrange for pickup and disposal by a licensed hazardous waste contractor.

## **Workflow for Safe Handling and Disposal of DEG Waste**



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Caption: Workflow for the safe handling and disposal of **Diethylene Glycol** waste in a laboratory.

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